

validation of fumonisin B2 analytical method using proficiency testing

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Compound Focus: Fumonisin B2

CAS No.: 116355-84-1

Cat. No.: S528547

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Available Proficiency Testing Programs for Fumonisins

Several organizations offer PT programs specifically for mycotoxins in corn and corn products. Key details are summarized in the table below.

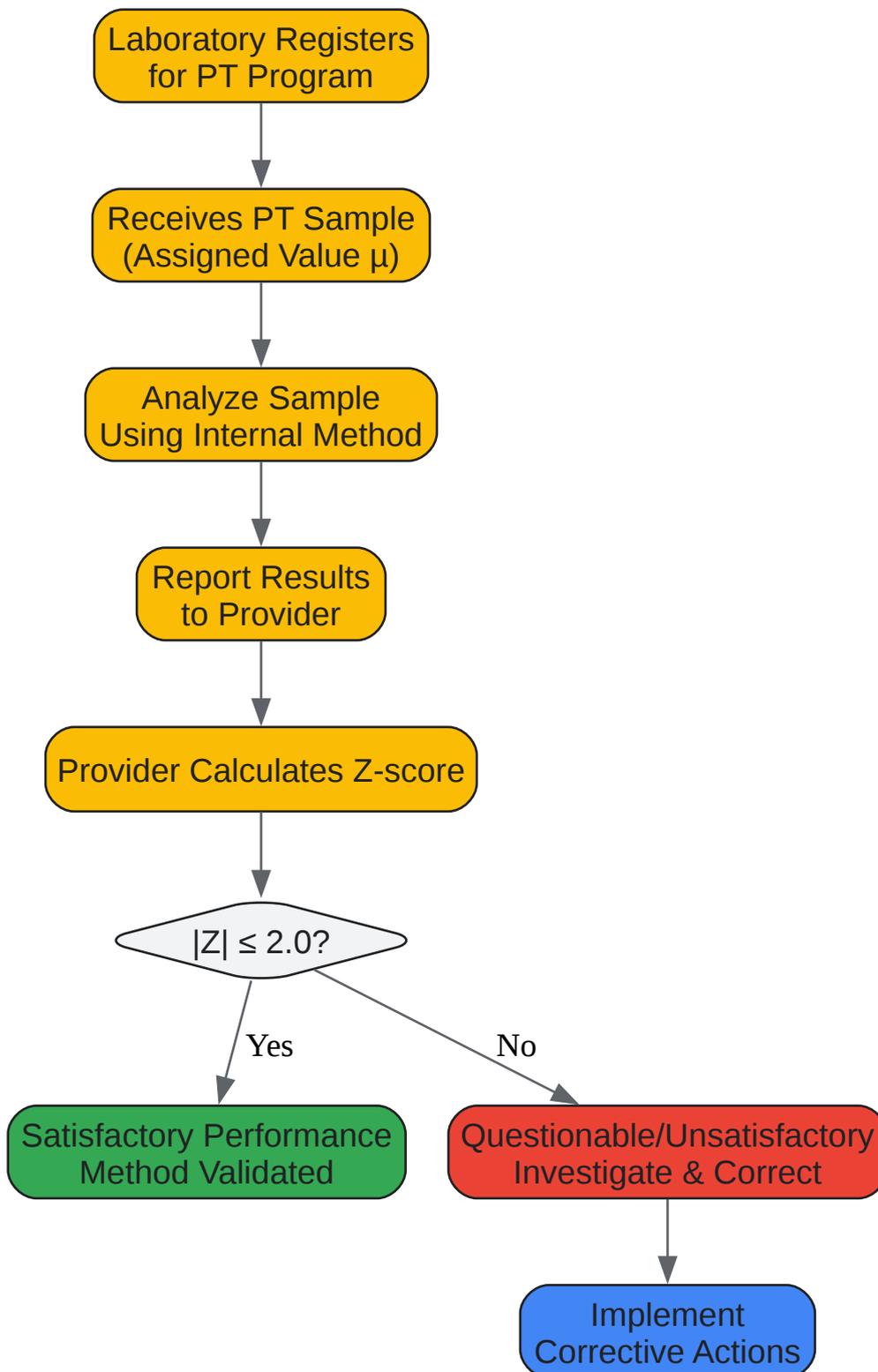
Provider	Program Focus	Test Materials	Key Analytes	Reporting & Evaluation
Texas A&M AgriLife [1]	Bi-annual fumonisin PT	Naturally contaminated maize	Total Fumonisin (FB1+FB2+FB3) [1]	Z-score evaluation based on assigned value [1]
Progetto Trieste [2]	Multi-mycotoxin PT in maize flour	Single, naturally multicontaminated maize flour	Fumonisins B1 & B2, Aflatoxins, Ochratoxin A, DON, Zearalenone [2]	Z-score for quantitative methods; separate evaluation for screening methods [2]
AOCS [3]	Routine quarterly PT	Corn meal	FB1, FB2, FB3, and Total Fumonisin (optional) [3]	User-specified method; collaborative comparison [3]

How Proficiency Testing Validates Your Method

Proficiency testing provides a robust, external validation of your analytical method's **accuracy** and **reliability** through a standardized process [1].

- **The PT Process:** You receive a test material with an **assigned value (μ)**, which is the reference concentration of the analyte established by the PT provider. Your lab analyzes the sample using your **fumonisin B2** method and reports the results [1].
- **Performance Evaluation (Z-Score):** The provider calculates a **z-score** to quantify your performance: $Z = (x - \mu) / \sigma$, where x is your lab's result and σ is the standard deviation for proficiency assessment [1].
- **Interpreting Your Score:**
 - $|z| \leq 2.0$: **Satisfactory** – Indicates your method is accurate and under control [1].
 - $2.0 < |z| < 3.0$: **Questionable** – May require investigation and correction [1].
 - $|z| \geq 3.0$: **Unsatisfactory** – Suggests significant error, requiring root cause analysis and corrective action [1].

The following diagram outlines the complete workflow for a laboratory from registration to implementing improvements based on PT feedback.



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Methodological Considerations for Fumonisin Analysis

When developing or selecting an analytical method for **fumonisin B2**, several factors are critical for achieving accurate and reproducible results that will perform well in PTs.

- **Extraction and Clean-up:** The choice of extraction solvent and clean-up procedure significantly impacts results. Research indicates that using **acetonitrile-water (1+1)** provides better recovery of fumonisins compared to methanol-water, while an **immunoaffinity column (IAC)** offers superior clean-up and chromatographic resolution over strong anion exchange (SAX) cartridges [4]. However, SAX cartridges offer a validated, cost-effective alternative [5].
- **Detection and Derivatization:** For HPLC methods, fumonisins require derivatization for fluorescence detection. The most common reagent is **o-phthaldialdehyde (OPA)** [4] [5]. Automation of this pre-column derivatization improves reproducibility [5].
- **Liquid Chromatography-Mass Spectrometry (LC-MS/MS):** For multi-mycotoxin analysis, LC-MS/MS is the preferred modern platform. It enables simultaneous determination of FB1, FB2, and other mycotoxins with high sensitivity and specificity. Successful inter-laboratory validation of such methods demonstrates their robustness for official monitoring [6].

Guidelines for Successful Proficiency Testing Participation

- **Follow Routine Protocols:** Analyze the PT sample exactly as you would a routine, unknown laboratory sample [1].
- **Perform Independent Replicates:** Report results from **two independent analyses** (including weighing, extraction, and analysis) to demonstrate method precision [1].
- **Document Your Method:** Accurately report the details of your chosen method (e.g., "HPLC-FLD with IAC clean-up and OPA derivatization") to the PT provider [1].
- **Investigate Poor Outcomes:** Use questionable or unsatisfactory z-scores as a trigger to investigate potential issues, from instrument calibration and reagent quality to analyst technique [1].

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To cite this document: Smolecule. [validation of fumonisin B2 analytical method using proficiency testing]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b528547#validation-of-fumonisin-b2-analytical-method-using-proficiency-testing>]

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